

Safeguarding Your Laboratory: Proper Disposal Procedures for M-Terphenyl

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Compound of Interest

Compound Name: M-Terphenyl

Cat. No.: B1677559

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper disposal of chemical waste is a critical component of this responsibility. This guide provides a comprehensive, step-by-step operational plan for the safe and compliant disposal of **M-Terphenyl** (CAS No. 92-06-8), a common intermediate in various industrial applications. Adherence to these procedures will help you mitigate risks, ensure regulatory compliance, and contribute to a safer research environment.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is essential to be fully aware of the hazards associated with **M-Terphenyl** and to utilize appropriate personal protective equipment (PPE).

Hazard Summary:

M-Terphenyl is classified as a combustible solid that can cause skin, eye, and respiratory irritation.^{[1][2]} It is also recognized as an environmental hazard, being very toxic to aquatic life.^[2] In case of fire, **M-Terphenyl** may produce hazardous combustion gases.

Required Personal Protective Equipment (PPE):

To minimize exposure and ensure personal safety, the following PPE should be worn when handling **M-Terphenyl**:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles are mandatory to prevent eye contact.[3]
- Hand Protection: Use chemically resistant gloves.[4]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[5]
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved respirator is required.[5]

Step-by-Step Disposal Procedures

The primary and recommended method for the disposal of **M-Terphenyl** is through a licensed and approved waste disposal company. Never attempt to dispose of this chemical down the drain or in standard waste receptacles.

1. Container Management:

- Keep **M-Terphenyl** in its original, properly labeled container.
- Ensure the container is securely closed and suitable for transport.
- Do not mix **M-Terphenyl** with other chemical waste unless explicitly instructed to do so by your institution's Environmental Health and Safety (EHS) office.
- Treat empty, uncleaned containers with the same precautions as the product itself.

2. Preparing for Disposal:

- For larger quantities, it may be necessary to dissolve or mix the material with a combustible solvent. This action should only be undertaken by trained personnel in a well-ventilated area, such as a fume hood.
- Consult your institution's EHS office for specific guidance on appropriate solvents and mixing procedures.

3. Spill Management:

In the event of a spill, follow these procedures:

- Small Spills: Carefully sweep up the solid material and place it into a clearly labeled, sealed container for chemical waste disposal.^[6]
- Large Spills: Collect the spillage using a shovel or broom. If possible and uncontaminated, it may be reused. Otherwise, it should be placed in a suitable container for disposal.^[6]
- Prevent the spilled product and any cleaning materials from entering drains, sewers, or surface water.^[6]
- Thoroughly clean the contaminated surface after the spill has been removed.

4. Final Disposal:

- Arrange for the collection of the **M-Terphenyl** waste by a licensed hazardous waste disposal company.
- Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **M-Terphenyl**.
- Ensure compliance with all local, state, and federal regulations regarding the transportation and disposal of hazardous materials.

Quantitative Data for M-Terphenyl

The following table summarizes key quantitative data for **M-Terphenyl**, providing a quick reference for safety and handling.

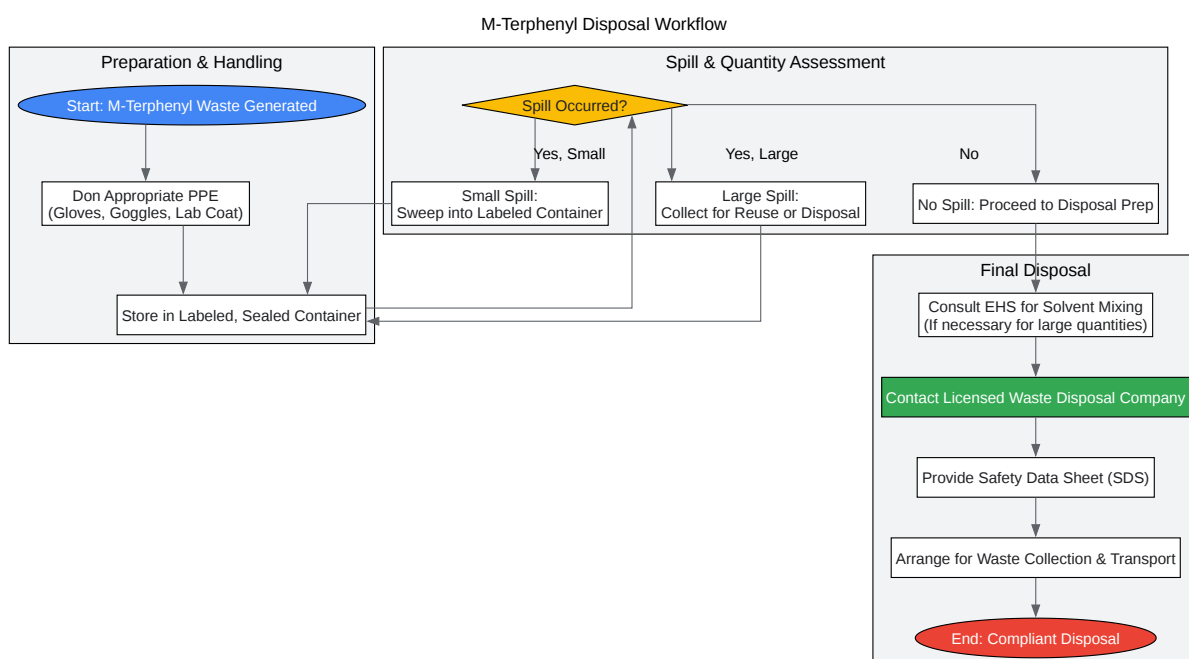
Property	Value	Source
CAS Number	92-06-8	[6] [7]
Molecular Formula	C18H14	[7]
Molecular Weight	230.3 g/mol	[7]
Melting Point	84-88 °C (183-190 °F)	[1]
Boiling Point	379 °C (714 °F)	[1]
Flash Point	191 °C (376 °F)	[8]
Oral LD50 (Rat)	2400 mg/kg	[6]

Experimental Protocols

The disposal procedures outlined in this document are based on established safety protocols for handling solid chemical waste. Specific experimental protocols involving **M-Terphenyl** that would generate waste should incorporate these disposal steps into their methodology to ensure a complete and safe workflow from experiment initiation to waste disposal.

M-Terphenyl Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **M-Terphenyl**.



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Caption: A workflow diagram outlining the key steps for the safe and compliant disposal of **M-Terphenyl**.

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